

Essential Guide to the Proper Disposal of Psilocin O-Glucuronide

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Compound of Interest

Compound Name: *Psilocin O-Glucuronide*

Cat. No.: *B13414854*

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This document provides crucial safety and logistical information for the proper disposal of **Psilocin O-Glucuronide**. Adherence to these procedures is vital for ensuring laboratory safety, environmental protection, and regulatory compliance. As a metabolite of the psychoactive compound psilocin, **Psilocin O-Glucuronide** must be handled with the same level of caution as a controlled substance.

I. Understanding the Compound: Key Data

Psilocin O-Glucuronide is the primary Phase II metabolite of psilocin, the active form of psilocybin.^[1] In the body, it is a key detoxification product, rendering psilocin inactive and facilitating its excretion.^[1] While specific disposal guidelines for **Psilocin O-Glucuronide** are not readily available, its relationship to psilocin, a Schedule I controlled substance in many jurisdictions, necessitates that its disposal be managed in accordance with regulations for controlled substances.

Below is a summary of the known chemical and physical properties of **Psilocin O-Glucuronide**:

| Property | Value | Source |
|-------------------|-----------------------------------|-----------|
| CAS Number | 514212-83-0 | [2][3][4] |
| Molecular Formula | C18H24N2O7 | [3] |
| Molecular Weight | 380.4 g/mol | [3][4] |
| Appearance | White to Off-White Solid | [2] |
| Solubility | DMSO (Slightly), Water (Slightly) | [2] |
| Stability | Hygroscopic | [2] |

II. Pre-Disposal: Hazard Assessment and Safety Precautions

Before initiating any disposal procedures, a thorough risk assessment must be conducted. Personnel handling **Psilocin O-Glucuronide** should be trained on the potential hazards associated with controlled substances and their metabolites.

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves are mandatory.
- Eye Protection: Safety glasses or goggles must be worn.
- Lab Coat: A lab coat should be worn to protect from potential splashes.

III. Step-by-Step Disposal Protocol

The disposal of **Psilocin O-Glucuronide** must comply with all local, state, and federal regulations governing controlled substances. The following protocol provides a general framework; however, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Step 1: Consultation with EHS

- Contact your institution's EHS department to inform them of your intent to dispose of a controlled substance metabolite.
- Provide them with all available information on **Psilocin O-Glucuronide**, including its Safety Data Sheet (SDS) if available, or the SDS of its parent compound, psilocin.
- The EHS department will provide guidance on the specific disposal requirements and may assist in coordinating with a licensed hazardous waste contractor.

Step 2: Segregation and Labeling

- **Psilocin O-Glucuronide** waste must be segregated from other chemical waste streams.
- Use a dedicated, leak-proof, and clearly labeled waste container. The label should include:
 - "Hazardous Waste"
 - "**Psilocin O-Glucuronide**"
 - The full chemical name: (2S,3S,4S,5R,6S)-6-[[3-[2-(dimethylamino)ethyl]-1H-indol-4-yl]oxy]-3,4,5-trihydroxyoxane-2-carboxylic acid[3]
 - CAS Number: 514212-83-0
 - An indication of its potential classification as a controlled substance.

Step 3: On-Site Neutralization (If Permissible and Feasible)

- On-site chemical degradation may be an option to render the compound non-psychoactive. However, this should only be performed if a validated protocol is available and approved by your EHS department.
- Caution: Do not attempt any chemical neutralization without a validated procedure and proper safety controls in place.

Step 4: Secure Storage Pending Disposal

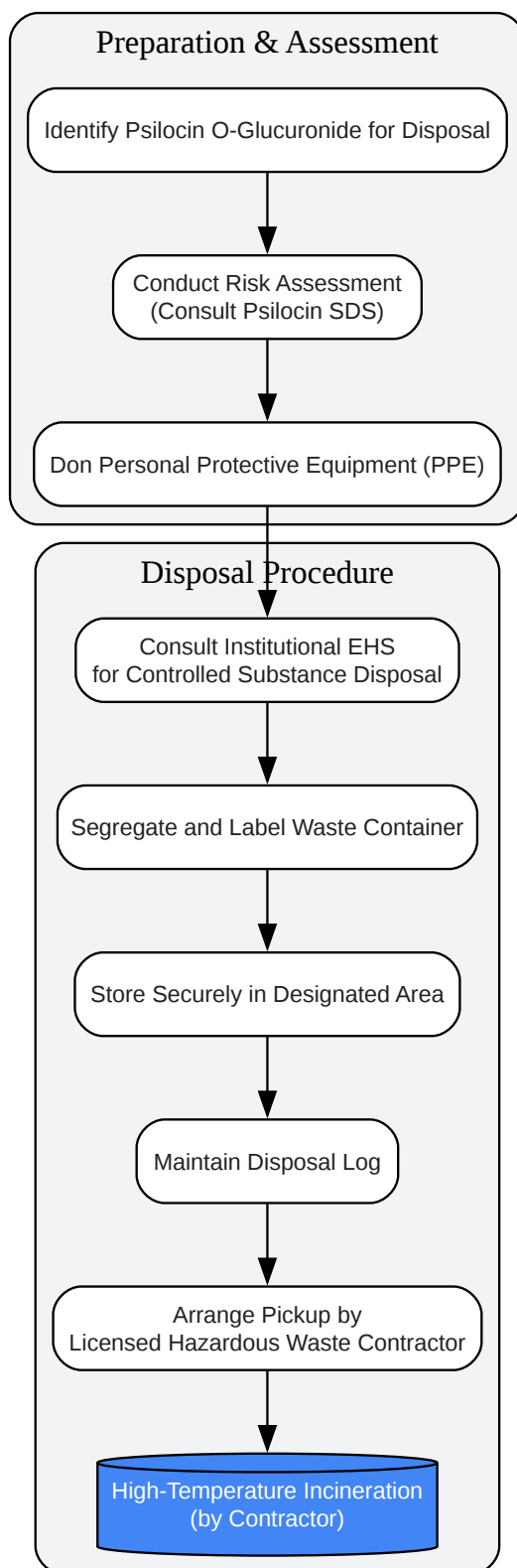
- Store the labeled waste container in a secure, designated area with restricted access, as is required for Schedule I substances.[5]
- Maintain a detailed inventory and disposal log, documenting the quantity of waste generated and the date of generation.

Step 5: Off-Site Disposal by a Licensed Contractor

- Engage a licensed hazardous waste disposal contractor that is authorized to handle and transport controlled substances. Your EHS department will likely have a list of approved vendors.
- The contractor will be responsible for the ultimate destruction of the waste, typically through high-temperature incineration, in compliance with all regulatory requirements.[6]

IV. Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Psilocin O-Glucuronide**.



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Caption: Disposal workflow for **Psilocin O-Glucuronide**.

By following these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **Psilocin O-Glucuronide**, thereby protecting themselves, their colleagues, and the environment.

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